

# glycine serine threonine metabolism glyceric acid

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: (2R)-2,3-Dihydroxypropanoic acid

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## Core Metabolic Pathways and Disease Relevance

The metabolism of glycine, serine, and threonine is interconnected and plays a critical role in human health and disease. The KEGG PATHWAY database provides a standard reference for these metabolic routes [1] [2]. A key clinical study from 2025 has highlighted a significant association between these pathways and Metabolic Dysfunction-Associated Steatotic Liver Disease (MASLD), offering compelling quantitative data [3].

**Table 1: Glycine, Serine, and Threonine in Metabolic Dysfunction-Associated Steatotic Liver Disease (MASLD)** Data from a 2025 clinical analysis of 23,036 individuals and 310 MASLD patients [3]

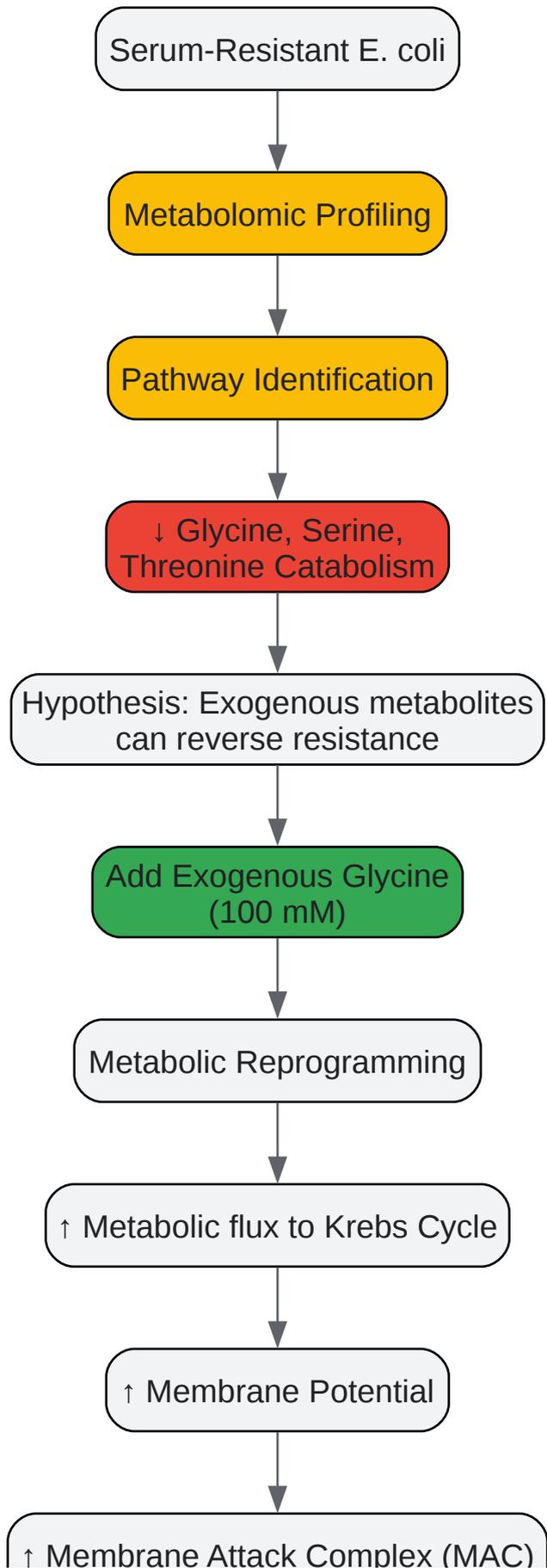
Amino Acid	Change in MASLD Patients	Correlation with Steatosis Grade	Proposed Mechanistic Link from Mouse Models
Glycine	Significantly decreased	Negative	Linked to mitochondrial dysfunction and enhanced glycolysis via pyruvate
Serine	Significantly decreased	Negative	Linked to mitochondrial dysfunction and enhanced glycolysis via pyruvate

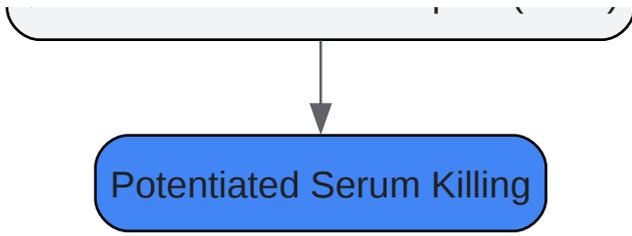
Amino Acid	Change in MASLD Patients	Correlation with Steatosis Grade	Proposed Mechanistic Link from Mouse Models
Threonine	Significantly decreased	Negative	Linked to mitochondrial dysfunction and enhanced glycolysis via pyruvate

Beyond liver disease, threonine metabolism is implicated in other pathological states. Abnormalities in its metabolism can lead to genetic disorders, and it also plays a role in tumor growth. Research shows threonine promotes tumor cell proliferation by enhancing the expression of the YRDC gene, which accelerates protein synthesis [4].

## Experimental Insights: Reversing Bacterial Serum Resistance

A seminal 2019 study in *Nature Communications* revealed a fascinating role for this metabolic pathway in bacterial serum resistance and provided a protocol to reverse it [5] [6]. The experimental workflow and key findings are summarized below.





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*Experimental workflow for reversing bacterial serum resistance via glycine.*

**Table 2: Key Experimental Protocol for Serum Potentiation Assay [5]**

Parameter	Specification
Bacterial Strains	Serum-resistant <i>E. coli</i> (clinical isolates, e.g., Y10, Y17) and serum-sensitive controls (e.g., K12).
Key Reagent	Normal human serum (complement-active). Heat-inactivated (HI) serum used as a control.
Metabolite Perturbation	100 mM exogenous glycine, serine, or threonine added to culture. Glycine was most potent.

| **Critical Controls** | • Serum + anti-C3 antibody / EDTA/EGTA (complement inactivation). • Glycine + antibiotics (e.g., ampicillin, gentamicin) to rule out general sensitization. || **Viability Assay** | Measure bacterial survival over time (e.g., 0-6 hours) in the presence of serum ± glycine. || **Mechanistic Validation** | • **Membrane Potential:** Measure using fluorescent dye (e.g., DiOC<sub>2</sub>(3)) with/without ionophore CCCP. • **Gene Expression:** qRT-PCR for complement-binding proteins (HtrE, NfrA, YhcD). |

The study confirmed that the effect was specific to complement-mediated killing, as glycine failed to potentiate serum when the complement system was inactivated by anti-C3 antibodies, EDTA, or EGTA [5].

## The Glyceric Acid Connection

The metabolic link between these amino acids and glyceric acid is established through **serine biosynthesis**. In plants and microorganisms, a key pathway exists where:

- The glycolytic intermediate **3-phosphoglycerate (3-PGA)** can be dephosphorylated to **glycerate**.
- Glycerate is then oxidized to **hydroxypyruvate** and aminated to form **serine** [7].

This "glycerate-serine pathway" illustrates that glycerate is a direct precursor to serine. In a biotechnological context, glyceric acid can be produced through the microbial oxidation of glycerol, a byproduct of biodiesel production [8]. This suggests that in systems where glycerol is metabolized to glyceric acid, a potential metabolic route to serine—and by extension, glycine and threonine—exists.

## Research Gaps and Future Directions

Based on the compiled information, here are key areas for future research:

- **Elucidate the Human Link:** Further investigation is needed to confirm the operational presence and significance of the glycerate-serine pathway in human metabolism and its role in diseases like MASLD.
- **Translate Bacterial Findings:** The dramatic effect of glycine on bacterial serum resistance presents a promising therapeutic avenue. Research should focus on translating these findings into adjuvant therapies for combating antibiotic-resistant, serum-resistant infections.
- **Explore Therapeutic Applications:** The consistent decrease in glycine, serine, and threonine in MASLD, and the amelioration of the condition in mouse models with dietary intervention [3], warrants clinical trials to explore amino acid supplementation as a potential therapeutic strategy.

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To cite this document: Smolecule. [glycine serine threonine metabolism glyceric acid]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b585001#glycine-serine-threonine-metabolism-glyceric-acid>]

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